

Proper Disposal of Bumetrizole: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bumetrizole

Cat. No.: B141658

[Get Quote](#)

Essential Safety and Logistical Information for the Disposal of **Bumetrizole**

For researchers, scientists, and drug development professionals, the safe and environmentally responsible disposal of laboratory chemicals is a critical component of laboratory safety and regulatory compliance. This guide provides a detailed, step-by-step procedure for the proper disposal of **bumetrizole**, a benzotriazole UV absorber. Adherence to these protocols is essential to mitigate potential environmental risks associated with this compound.

Data Presentation: **Bumetrizole** Properties

A summary of the key physical, chemical, and toxicological properties of **bumetrizole** is provided in the table below. This information is crucial for a comprehensive understanding of the substance and for making informed safety and disposal decisions.

Property	Value	Reference
Chemical Name	2-tert-Butyl-6-(5-chloro-2H-benzotriazol-2-yl)-4-methylphenol	
CAS Number	3896-11-5	
Molecular Formula	C ₁₇ H ₁₈ ClN ₃ O	
Molecular Weight	315.8 g/mol	[1]
Appearance	Pale yellow powder	
Melting Point	144-147 °C	
Oral LD50 (Rat)	> 2000 mg/kg	[1][2]
Dermal LD50 (Rat)	> 2000 mg/kg	[3]
Log Kow (Octanol-Water Partition Coefficient)	5.55 - 6.81	[4]
Aquatic Hazard	Slightly hazardous for water. May cause long lasting harmful effects to aquatic life.	[5][6]
Persistence and Bioaccumulation	Considered persistent and has bioaccumulation potential.	[5][7][8]

Experimental Protocol: Standard Disposal Procedure

The disposal of **bumetrizole** must be conducted in a manner that minimizes environmental impact and adheres to local, state, and federal regulations. **Bumetrizole** should be treated as hazardous chemical waste. Under no circumstances should **bumetrizole** be disposed of down the drain or in regular trash.[9][10][11]

1. Personal Protective Equipment (PPE): Before handling **bumetrizole** for disposal, it is mandatory to wear appropriate PPE to prevent skin and eye contact.

- Gloves: Wear chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Use tightly fitting safety goggles.
- Protective Clothing: Wear a lab coat.

2. Waste Identification and Segregation:

- Unused Product: Pure, unadulterated **bumetrizole** should be collected in a designated, clearly labeled hazardous waste container.
- Contaminated Materials: Personal protective equipment (PPE) such as gloves, as well as lab supplies (e.g., weigh boats, contaminated filter paper) that have come into contact with **bumetrizole**, should be collected separately in a designated solid hazardous waste container.
- Solutions: Solutions containing **bumetrizole** should be collected in a labeled, sealed liquid hazardous waste container. Do not mix with other solvent waste streams unless compatibility has been confirmed.

3. Containerization and Labeling:

- Use chemically resistant containers for all **bumetrizole** waste.[\[12\]](#)
- Clearly label each container with "Hazardous Waste - **Bumetrizole**" and include the concentration and any other components if it is a mixture.
- Ensure containers are kept tightly sealed except when adding waste.[\[9\]](#)[\[10\]](#)

4. Storage of Waste:

- Store waste containers in a designated, well-ventilated satellite accumulation area.[\[10\]](#)
- Store away from incompatible materials, particularly strong oxidizing agents.

5. Disposal Procedure:

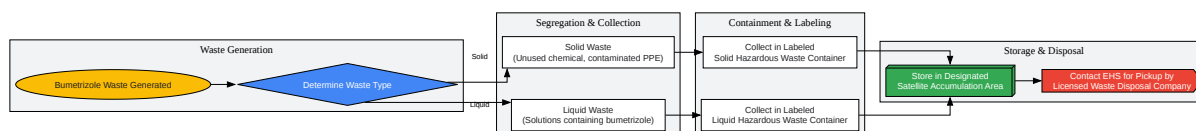
- Consult with your institution's Environmental Health and Safety (EHS) department. They will provide specific guidance based on local regulations and available disposal facilities.
- Professional Waste Disposal: Arrange for the collection of the waste by a licensed hazardous waste disposal company.^{[9][13]} This is the required method for laboratory chemical waste.

6. Spill Cleanup: In the event of a spill, follow these procedures to minimize exposure and environmental release:

- Evacuate and Ventilate: Ensure the area is well-ventilated. Evacuate non-essential personnel.
- Contain the Spill: Prevent further leakage or spillage if it is safe to do so. Avoid letting the chemical enter drains.
- Cleanup: For solid spills, avoid creating dust. Carefully sweep or scoop the material into a suitable, closed container for disposal. For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in the hazardous waste container.
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent and then soap and water. Collect all cleanup materials as hazardous waste.

Mandatory Visualization

The following diagram illustrates the decision-making process for the proper disposal of **bumetrizole** waste.



[Click to download full resolution via product page](#)

Caption: **Bumetrizole** Disposal Workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bg.cpachem.com [bg.cpachem.com]
- 2. Bumetrizole (UV-326) [benchchem.com]
- 3. researchgate.net [researchgate.net]
- 4. GreenScreen® For Safer Chemicals Assessment | Bumetrizole | UV 326 | CASRN 3896-11-5 | PDF [slideshare.net]
- 5. ewg.org [ewg.org]
- 6. pentachemicals.eu [pentachemicals.eu]
- 7. Brief Profile - ECHA [echa.europa.eu]
- 8. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 9. vumc.org [vumc.org]
- 10. ehhs.upenn.edu [ehhs.upenn.edu]
- 11. acs.org [acs.org]
- 12. danielshealth.com [danielshealth.com]
- 13. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Proper Disposal of Bumetrizole: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141658#bumetrizole-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com